

molecular weight of 3,4,4'-trichloro-1,1'-biphenyl-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4,4'-Trichloro-1,1'-biphenyl-d4

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An In-depth Technical Guide on the Molecular Weight of **3,4,4'-trichloro-1,1'-biphenyl-d4**

This guide provides a detailed breakdown of the molecular weight determination for the deuterated polychlorinated biphenyl, **3,4,4'-trichloro-1,1'-biphenyl-d4**. The information is intended for researchers, scientists, and professionals in drug development who require precise molecular data for this compound.

Chemical Structure and Formula

3,4,4'-trichloro-1,1'-biphenyl-d4 is a derivative of the biphenyl molecule, which consists of two benzene rings linked by a single carbon-carbon bond. In this specific isomer, three hydrogen atoms on the biphenyl backbone have been substituted with chlorine atoms at the 3, 4, and 4' positions. Furthermore, four hydrogen atoms have been replaced by deuterium atoms, a stable isotope of hydrogen. The chemical formula for the non-deuterated form, 3,4,4'-trichloro-1,1'-biphenyl, is $C_{12}H_7Cl_3$.^{[1][2][3]} For the deuterated compound, the chemical formula is $C_{12}H_3D_4Cl_3$.

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **3,4,4'-trichloro-1,1'-biphenyl-d4** is based on the atomic weights of carbon, hydrogen, deuterium, and chlorine. The atomic weight of deuterium is approximately 2.014 amu.^{[4][5][6]}

The calculated molecular weight for **3,4,4'-trichloro-1,1'-biphenyl-d4** is 261.571 g/mol . This value is consistent with the molecular weight of similar deuterated trichlorobiphenyl compounds, which is listed as 261.57 g/mol .^{[7][8]}

Data Presentation: Molecular Weight Breakdown

The following table summarizes the quantitative data used to determine the molecular weight of **3,4,4'-trichloro-1,1'-biphenyl-d4**.

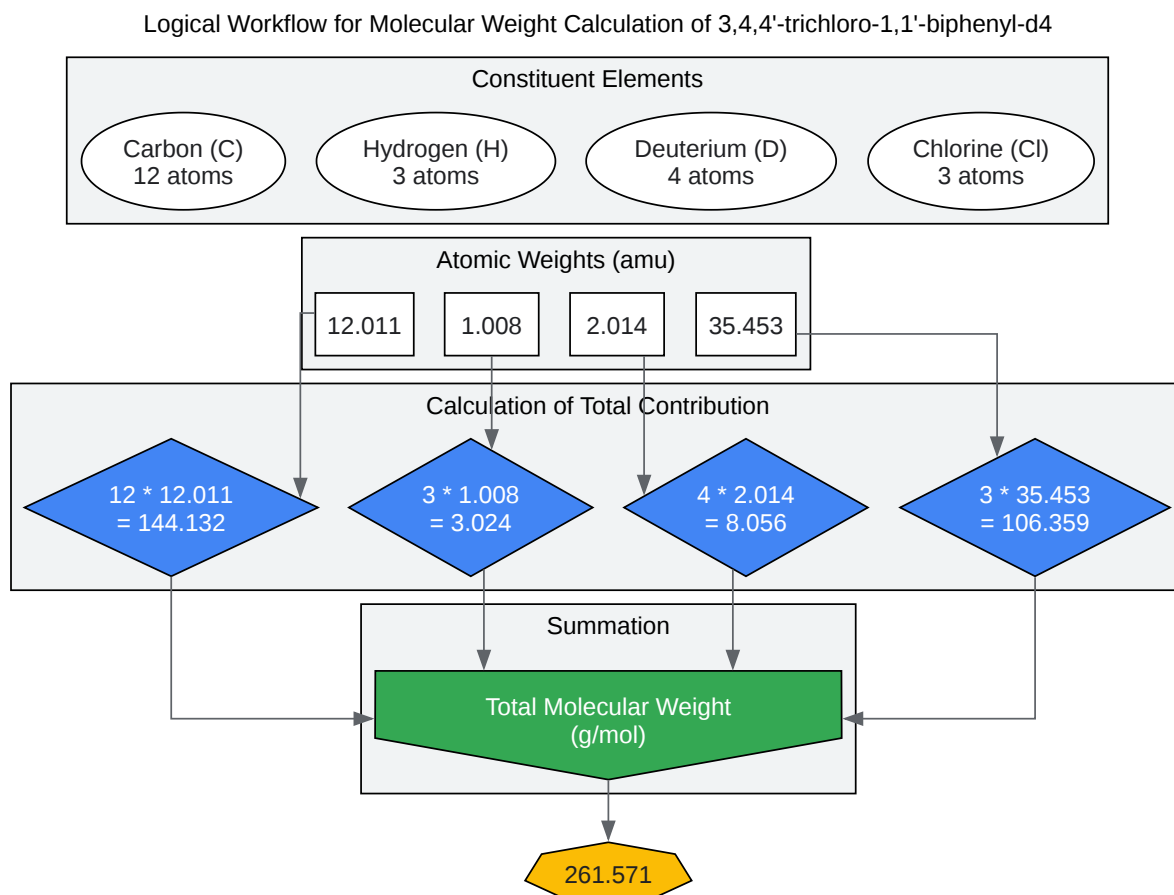
Constituent Element	Chemical Symbol	Atomic Weight (amu)	Number of Atoms	Total Contribution to Molecular Weight (g/mol)
Carbon	C	12.011	12	144.132
Hydrogen	H	1.008	3	3.024
Deuterium	D	2.014 ^{[4][5][6]}	4	8.056
Chlorine	Cl	35.453	3	106.359
Total	261.571			

Experimental Protocols

This document provides a theoretical calculation of the molecular weight of **3,4,4'-trichloro-1,1'-biphenyl-d4** based on established atomic weights. As this is a computational determination, experimental protocols for its measurement (such as mass spectrometry) are not detailed here.

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of the target compound from its constituent parts.



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Caption: Molecular weight calculation workflow.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com